A Comparative Spectroscopic Guide to 2-Phenoxypropionyl Chloride and Its Derivatives

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Compound of Interest

Compound Name:	*2-Phenoxypropionyl chloride*
CAS No.:	*122-35-0*
Cat. No.:	*B089491*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative spectroscopic analysis of **2-phenoxypropionyl chloride** and its derivatives. Understanding the subtle shifts in spectral data corresponding to structural modifications is crucial for the rapid identification and characterization of these compounds in various research and development settings, particularly in the synthesis of pharmaceuticals and agrochemicals. While comprehensive spectral data for all derivatives is not readily available in the public domain, this guide compiles existing data for the parent compound and offers predicted analyses for key derivatives based on established spectroscopic principles.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **2-phenoxypropionyl chloride** and provide expected values for its 4-chloro and 4-methyl derivatives. These predictions are based on the known effects of substituents on the phenyl ring and the characteristic spectral features of the acyl chloride functional group.

Table 1: Infrared (IR) Spectroscopy Data

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Compound	C=O Stretch (cm^{-1})	C-O-C Stretch (cm^{-1})	C-Cl Stretch (cm^{-1})	Aromatic C=C Stretch (cm^{-1})
2-Phenoxypropionyl Chloride	~1800	~1240, ~1080	~750	~1600, ~1490
2-(4-Chlorophenoxy)propionyl Chloride (Predicted)	~1805	~1245, ~1090	~830 (para-subst.)	~1590, ~1480
2-(4-Methylphenoxy)propionyl Chloride (Predicted)	~1795	~1235, ~1075	~750	~1610, ~1500

Table 2: ^{1}H NMR Spectroscopy Data (Chemical Shifts in ppm)

Compound	-CH_3 (d)	-CH (q)	Aromatic Protons (m)
2-Phenoxypropionyl Chloride	~1.7	~4.8	~6.9 - 7.3
2-(4-Chlorophenoxy)propionyl Chloride (Predicted)	~1.7	~4.8	~6.8 (d), ~7.2 (d)
2-(4-Methylphenoxy)propionyl Chloride (Predicted)	~1.6, ~2.3 (Ar-CH_3, s)	~4.7	~6.8 (d), ~7.1 (d)

Table 3: ^{13}C NMR Spectroscopy Data (Chemical Shifts in ppm)

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Compound	-CH_3	-CH	C=O	Aromatic Carbons
2-Phenoxypropionyl Chloride	~18	~56	~173	~116, ~122, ~130, ~157
2-(4-Chlorophenoxy)propionyl Chloride (Predicted)	~18	~56	~172	~117, ~129, ~130, ~156
2-(4-Methylphenoxy)propionyl Chloride (Predicted)	~18, ~21 (Ar-CH_3)	~55	~173	~116, ~130, ~131, ~155

Table 4: Mass Spectrometry Data (Key Fragments, m/z)

Compound	Molecular Ion (M^+)	$[M-Cl]^+$	$[Phenoxy]^+$	Other Key Fragments
2-Phenoxypropionyl Chloride	184/186	149	93	121, 77, 65, 51
2-(4-Chlorophenoxy)propionyl Chloride (Predicted)	218/220/222	183/185	127/129	155/157, 111, 75
2-(4-Methylphenoxy)propionyl Chloride (Predicted)	198/200	163	107	135, 91, 77, 65

Experimental Protocols

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The following are generalized protocols for the spectroscopic analysis of **2-phenoxypropionyl chloride** and its derivatives. Instrument-specific parameters may require optimization.

Infrared (IR) Spectroscopy

- Sample Preparation: For liquid samples, a thin film is prepared between two salt plates (e.g., NaCl or KBr). For solid samples, a KBr pellet is prepared by grinding a small amount of the sample with dry KBr powder and pressing the mixture into a translucent disk.
- Data Acquisition: The prepared sample is placed in the IR spectrometer. The spectrum is typically recorded from 4000 to 400 cm^{-1}.
- Data Analysis: The resulting spectrum is analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule. Key absorptions for acyl chlorides include a strong C=O stretching vibration around 1800 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). A small amount of tetramethylsilane (TMS) is often added as an internal standard (0 ppm). The solution is then transferred to an NMR tube.
- Data Acquisition: The NMR tube is placed in the spectrometer. Both ^{1}H and ^{13}C NMR spectra are acquired. For ^{1}H NMR, standard parameters are typically sufficient. For ^{13}C NMR, a proton-decoupled experiment is usually performed to simplify the spectrum.
- Data Analysis: The chemical shifts (δ), signal multiplicities (e.g., singlet, doublet, triplet), and integration values (for ^{1}H NMR) are analyzed to elucidate the structure of the molecule.

Mass Spectrometry (MS)

- Sample Preparation: The sample is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL. The solution should be filtered if any particulate matter is present.
- Data Acquisition: The sample solution is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-

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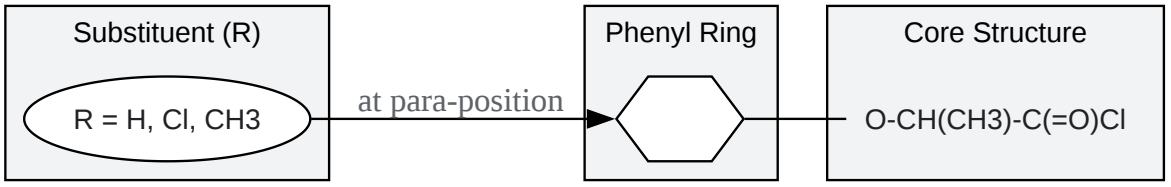
MS) or Liquid Chromatography (LC-MS). Electron Ionization (EI) is a common ionization method for these types of molecules.

- Data Analysis: The mass spectrum is analyzed to determine the molecular weight of the compound from the molecular ion peak. The fragmentation pattern provides valuable information about the structure of the molecule.

Visualizations

The following diagrams illustrate the general structure of the analyzed compounds and a typical workflow for their spectroscopic analysis.

General Structure of 2-Phenoxypropionyl Chloride Derivatives



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Caption: General chemical structure of **2-phenoxypropionyl chloride** and its derivatives.

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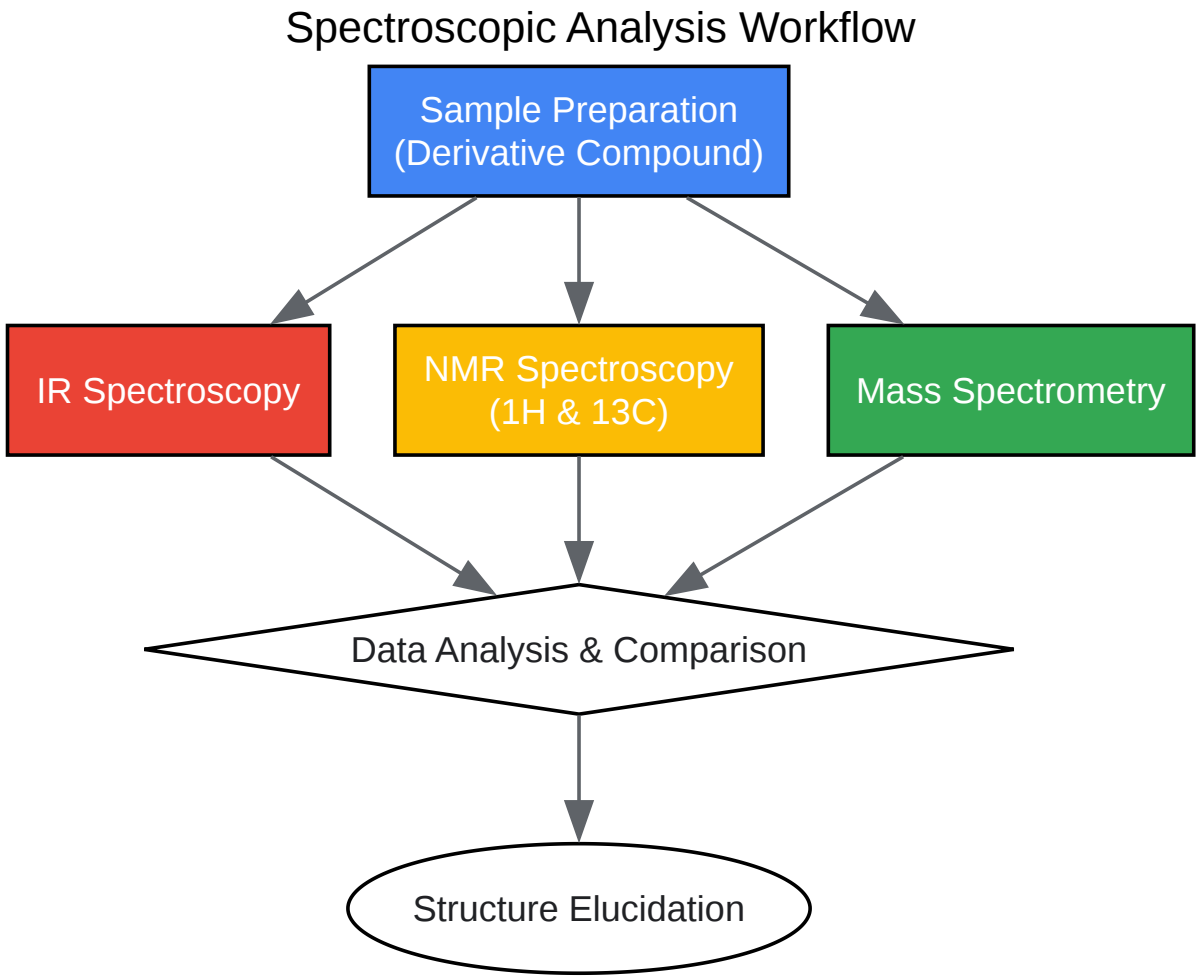

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- To cite this document: BenchChem. [A Comparative Spectroscopic Guide to 2-Phenoxypropionyl Chloride and Its Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089491/docs#a-comparative-spectroscopic-guide-to-2-phenoxypropionyl-chloride-and-its-derivatives]

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